

An In-depth Technical Guide to the Physicochemical Properties of Ricinoleic Acid

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Compound of Interest

Compound Name: *Richenoic acid*

Cat. No.: *B15144858*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of Ricinoleic acid. The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise data, detailed experimental methodologies, and a clear visualization of its primary signaling pathway.

Chemical Identity and Structure

Ricinoleic acid, systematically named (9Z,12R)-12-Hydroxyoctadec-9-enoic acid, is an unsaturated omega-9 fatty acid.^[1] It is the primary fatty acid component of castor oil, derived from the seeds of the *Ricinus communis* plant, where it constitutes approximately 90% of the oil.^{[1][2][3]} Its unique structure, featuring a hydroxyl group on the twelfth carbon, imparts distinct chemical and physical properties that are of significant interest in various industrial and pharmaceutical applications.

Table 1: Chemical Identifiers and Molecular Properties

| Property | Value | Reference |
|-------------------|--|-----------|
| IUPAC Name | (9Z,12R)-12-Hydroxyoctadec-9-enoic acid | [1] |
| Synonyms | 12-Hydroxy-9-cis-octadecenoic acid, Ricinic acid, (R)-12-Hydroxyoleic Acid | |
| CAS Number | 141-22-0 | |
| Molecular Formula | C18H34O3 | |
| Molecular Weight | 298.46 g/mol | |
| Appearance | Clear to yellowish viscous liquid | |

Physicochemical Data

The following tables summarize the key quantitative physicochemical properties of Ricinoleic acid, providing a consolidated resource for easy comparison and reference.

Table 2: Thermodynamic Properties

| Property | Value | Conditions | Reference |
|---------------|-------------------|------------|-----------|
| Melting Point | 5.5 °C (41.9 °F) | - | |
| Boiling Point | 245 °C (473 °F) | at 10 mmHg | |
| Flash Point | 224 °C (435.2 °F) | - | |

Table 3: Physical and Chemical Properties

| Property | Value | Conditions | Reference |
|--------------------------------|------------|--|-----------|
| Density | 0.940 g/mL | at 20 °C | |
| Refractive Index | 1.4716 | at 20 °C/D | |
| Viscosity | ~400 cSt | at 25 °C | |
| pKa | ~4.74 | Estimated | |
| Solubility in Water | 3460 mg/L | at 25 °C | |
| Solubility in Organic Solvents | Miscible | Benzene, Chloroform, Diethyl ether, Ethanol, Acetone | |

Experimental Protocols

This section provides detailed methodologies for the determination of the key physicochemical properties of Ricinoleic acid, adapted from standard procedures for fatty acids and oils.

Melting Point Determination (Capillary Tube Method)

Objective: To determine the temperature at which Ricinoleic acid transitions from a solid to a liquid state.

Apparatus:

- Melting point capillary tubes
- Thermometer (calibrated)
- Melting point apparatus or a beaker with a heating arrangement (e.g., oil bath or water bath)
- Stirrer

Procedure:

- Ensure the Ricinoleic acid sample is free from impurities and moisture by filtration.

- Introduce a small amount of the liquid sample into a capillary tube, ensuring a column of about 10 mm.
- Solidify the sample by chilling the capillary tube, for instance, by placing it on ice.
- Place the capillary tube into the melting point apparatus or attach it to a thermometer immersed in a heating bath.
- Heat the bath slowly, at a rate of approximately 1-2°C per minute, while gently stirring.
- Record the temperature at which the substance is completely liquid and clear. This is the melting point.

Boiling Point Determination (Distillation Method under Reduced Pressure)

Objective: To determine the temperature at which the vapor pressure of Ricinoleic acid equals the surrounding pressure. Due to its high boiling point, this is typically performed under vacuum to prevent decomposition.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer (calibrated)
- Vacuum source and manometer
- Heating mantle

Procedure:

- Place a measured volume of Ricinoleic acid into the distillation flask along with boiling chips.

- Assemble the distillation apparatus, ensuring all joints are properly sealed.
- Connect the apparatus to a vacuum source and reduce the pressure to the desired level (e.g., 10 mmHg).
- Begin heating the distillation flask gently.
- Record the temperature at which the liquid boils and a steady stream of distillate is collected. This temperature is the boiling point at the recorded pressure.

Solubility Determination

Objective: To qualitatively and quantitatively assess the solubility of Ricinoleic acid in various solvents.

Apparatus:

- Test tubes
- Vortex mixer
- Analytical balance
- Spectrophotometer (for quantitative analysis)

Procedure:

- Qualitative Assessment:
 - Add a small, measured amount of Ricinoleic acid (e.g., 100 mg) to a test tube containing a known volume of the solvent (e.g., 1 mL).
 - Vigorously mix the contents using a vortex mixer for a set period.
 - Visually inspect the mixture for the presence of a single phase (soluble) or two distinct phases/undissolved solute (insoluble or partially soluble).
- Quantitative Assessment (e.g., in water):

- Prepare a saturated solution of Ricinoleic acid in the solvent at a specific temperature.
- Allow any undissolved solute to settle.
- Carefully withdraw a known volume of the supernatant.
- Determine the concentration of Ricinoleic acid in the supernatant using a suitable analytical technique, such as forming a colored complex and measuring its absorbance with a spectrophotometer.

pKa Determination (Potentiometric Titration)

Objective: To determine the acid dissociation constant (pKa) of Ricinoleic acid.

Apparatus:

- pH meter with a calibrated electrode
- Burette
- Beaker
- Magnetic stirrer and stir bar
- Standardized solution of a strong base (e.g., 0.1 M NaOH)

Procedure:

- Dissolve a known amount of Ricinoleic acid in a suitable solvent mixture (e.g., ethanol/water) to ensure solubility.
- Place the solution in a beaker with a magnetic stir bar and immerse the pH electrode.
- Titrate the solution with the standardized NaOH solution, adding small increments of the titrant.
- Record the pH after each addition, allowing the reading to stabilize.
- Continue the titration past the equivalence point.

- Plot the pH versus the volume of NaOH added. The pKa is the pH at the half-equivalence point (the point where half of the acid has been neutralized).

Density Measurement

Objective: To determine the mass per unit volume of Ricinoleic acid.

Apparatus:

- Pycnometer or a calibrated volumetric flask
- Analytical balance
- Temperature-controlled water bath

Procedure:

- Accurately weigh the clean, dry pycnometer.
- Fill the pycnometer with Ricinoleic acid, ensuring there are no air bubbles.
- Place the filled pycnometer in a temperature-controlled water bath to bring the sample to the desired temperature (e.g., 20°C).
- Remove any excess liquid that expands out of the capillary.
- Reweigh the pycnometer containing the Ricinoleic acid.
- The density is calculated by dividing the mass of the Ricinoleic acid by the calibrated volume of the pycnometer.

Refractive Index Measurement

Objective: To measure the extent to which light is refracted when passing through Ricinoleic acid.

Apparatus:

- Abbe or Butyro refractometer

- Constant temperature water bath
- Light source (sodium D-line)

Procedure:

- Calibrate the refractometer using a standard of known refractive index.
- Ensure the prism surfaces are clean and dry.
- Apply a few drops of the Ricinoleic acid sample onto the prism.
- Close the prisms and allow the sample to reach the desired temperature by circulating water from the constant temperature bath.
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- Read the refractive index from the instrument's scale.

Viscosity Measurement (Brookfield Viscometer)

Objective: To measure the resistance to flow of Ricinoleic acid.

Apparatus:

- Brookfield viscometer with appropriate spindles
- Beaker or sample container
- Temperature-controlled water bath

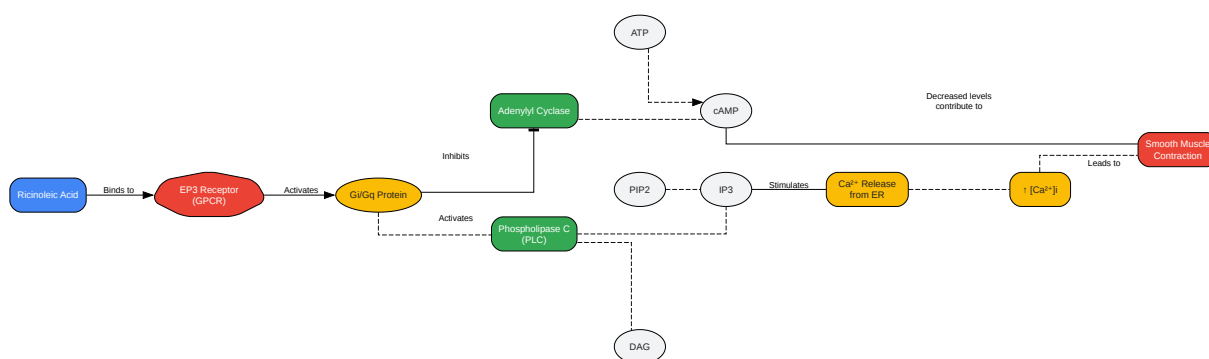
Procedure:

- Select a spindle and rotational speed appropriate for the expected viscosity of Ricinoleic acid.
- Place the Ricinoleic acid sample in a beaker and allow it to equilibrate to the desired temperature in the water bath.

- Immerse the selected spindle into the sample up to the immersion mark.
- Turn on the viscometer and allow the reading to stabilize.
- Record the dial reading and multiply it by the factor corresponding to the spindle and speed used to obtain the viscosity in centipoise (cP) or milliPascal-seconds (mPa·s).

Signaling Pathway of Ricinoleic Acid

Ricinoleic acid is a specific agonist for the prostaglandin EP3 receptor, a G protein-coupled receptor (GPCR). Its activation of this receptor is responsible for the well-known laxative and uterine-contracting effects of castor oil. The primary signaling cascade initiated by the binding of Ricinoleic acid to the EP3 receptor involves the inhibition of adenylyl cyclase through the activation of an inhibitory G protein (G_i), leading to a decrease in intracellular cyclic AMP (cAMP) levels. Additionally, EP3 receptor activation can lead to an increase in intracellular calcium concentrations ($[Ca^{2+}]_i$).



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